

An In-depth Technical Guide to (Bromomethyl)cyclohexane-d11

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Compound of Interest

Compound Name: (Bromomethyl)cyclohexane-d11

Cat. No.: B15138949

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This technical guide provides a comprehensive overview of the core molecular properties of the deuterated compound **(Bromomethyl)cyclohexane-d11**, with a comparative analysis against its non-deuterated counterpart, (Bromomethyl)cyclohexane. This document is intended for researchers, scientists, and professionals in the field of drug development and organic synthesis.

Core Molecular Properties

(Bromomethyl)cyclohexane-d11 is the deuterium-labeled version of (Bromomethyl)cyclohexane.^[1] The incorporation of deuterium, a stable heavy isotope of hydrogen, is a critical technique in drug development.^[1] It is often used to create tracers for quantitative analysis during pharmacokinetic and metabolic studies.^{[1][2]} Deuteration can potentially alter the metabolic profiles of drug candidates.^{[1][2]}

The key quantitative data for both the deuterated and non-deuterated forms are summarized in the table below.

Property	(Bromomethyl)cyclohexane-d11	(Bromomethyl)cyclohexane
Molecular Formula	C7H2D11Br[3][4] or C7D11H2Br[5]	C7H13Br[1][6][7][8]
Molecular Weight	188.15 g/mol [2][3][4]	177.08 g/mol [6][8]
CAS Number	1219794-79-2[1]	2550-36-9[6][7][9]

Experimental Protocols

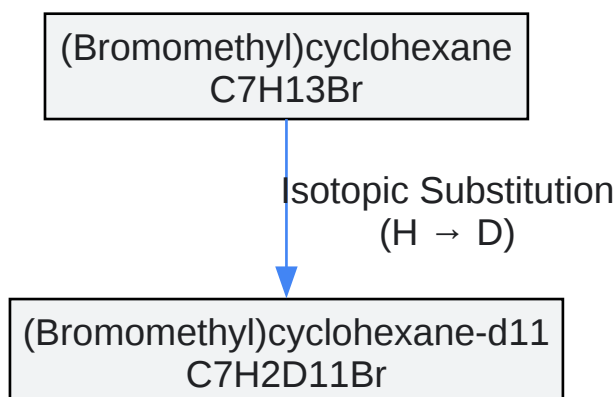
The determination of the molecular weight and formula of chemical compounds like **(Bromomethyl)cyclohexane-d11** and its non-deuterated form is achieved through standard analytical chemistry techniques. While specific experimental reports for these particular molecules are not detailed in the provided references, the general methodologies include:

- **Mass Spectrometry (MS):** This is the primary technique for determining the molecular weight of a compound with high accuracy. The exact mass is measured and compared to the calculated mass of the expected molecular formula.
- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** NMR is used to determine the structure of the molecule and confirm the positions and extent of deuterium incorporation. For **(Bromomethyl)cyclohexane-d11**, NMR would verify the presence of deuterium on the cyclohexane ring and the methyl group.
- **Elemental Analysis:** This method determines the percentage composition of elements (carbon, hydrogen, bromine) in the compound, which is used to empirically derive the molecular formula.

These well-established protocols are fundamental in synthetic and medicinal chemistry for the characterization of novel and isotopically labeled compounds.

Logical Relationships

The structural relationship between (Bromomethyl)cyclohexane and its deuterated analog can be visualized as a direct isotopic substitution.



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Isotopic relationship between the two compounds.

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